

A Technical Guide to the Crystal Structure of Lithium Chloride Dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium chloride hydrate*

Cat. No.: *B090770*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of lithium chloride dihydrate ($\text{LiCl} \cdot 2\text{H}_2\text{O}$), a compound of interest in various scientific and pharmaceutical applications. This document outlines the key crystallographic parameters, atomic coordinates, and the experimental protocol for its structural determination, presenting the data in a clear and accessible format for researchers.

Crystallographic Data

Lithium chloride dihydrate crystallizes in a monoclinic system, which is characterized by three unequal axes with one oblique angle. The crystal structure was determined by single-crystal X-ray diffraction.^[1]

The fundamental crystallographic data for lithium chloride dihydrate are summarized in the table below, based on the findings published by Sohr, Schmidt, and Voigt in 2018.^[1]

Parameter	Value
Chemical Formula	LiCl·2H ₂ O
Crystal System	Monoclinic
Space Group	P 1 2 ₁ /c 1
Unit Cell Dimensions	
a	6.0838 Å
b	9.3592 Å
c	6.0632 Å
α	90°
β	113.543°
γ	90°
Unit Cell Volume	316.5 Å ³
Z (Formula units per cell)	4

Atomic Coordinates

The precise arrangement of atoms within the unit cell is defined by their fractional coordinates. The following table details the atomic positions for lithium, chlorine, oxygen, and hydrogen atoms in the asymmetric unit of the lithium chloride dihydrate crystal structure.

Atom	Wyckoff Symbol	x	y	z
Li1	4e	0.2913	0.0890	0.2072
Cl1	4e	0.2228	0.3835	0.2224
O1	4e	0.0418	0.0388	0.3855
O2	4e	0.6129	0.0249	0.4309
H1	4e	0.031	0.103	0.490
H2	4e	-0.076	0.016	0.280
H3	4e	0.621	-0.040	0.531
H4	4e	0.729	0.049	0.400

Experimental Protocols

The determination of the crystal structure of lithium chloride dihydrate involved a systematic experimental workflow. The key stages of this process are outlined below.

Crystal Synthesis and Preparation

Single crystals of lithium chloride dihydrate were prepared from an aqueous solution of lithium chloride. The crystallization process was carefully controlled to ensure the formation of high-quality single crystals suitable for X-ray diffraction analysis.

Single-Crystal X-ray Diffraction Data Collection

A suitable single crystal of lithium chloride dihydrate was selected and mounted on a goniometer head. The crystal was then placed in a stream of cold nitrogen gas to maintain a stable temperature during data collection. X-ray diffraction data were collected using a diffractometer equipped with a monochromatic X-ray source. The instrument recorded the intensities and positions of the diffracted X-ray beams as the crystal was rotated.

Structure Solution and Refinement

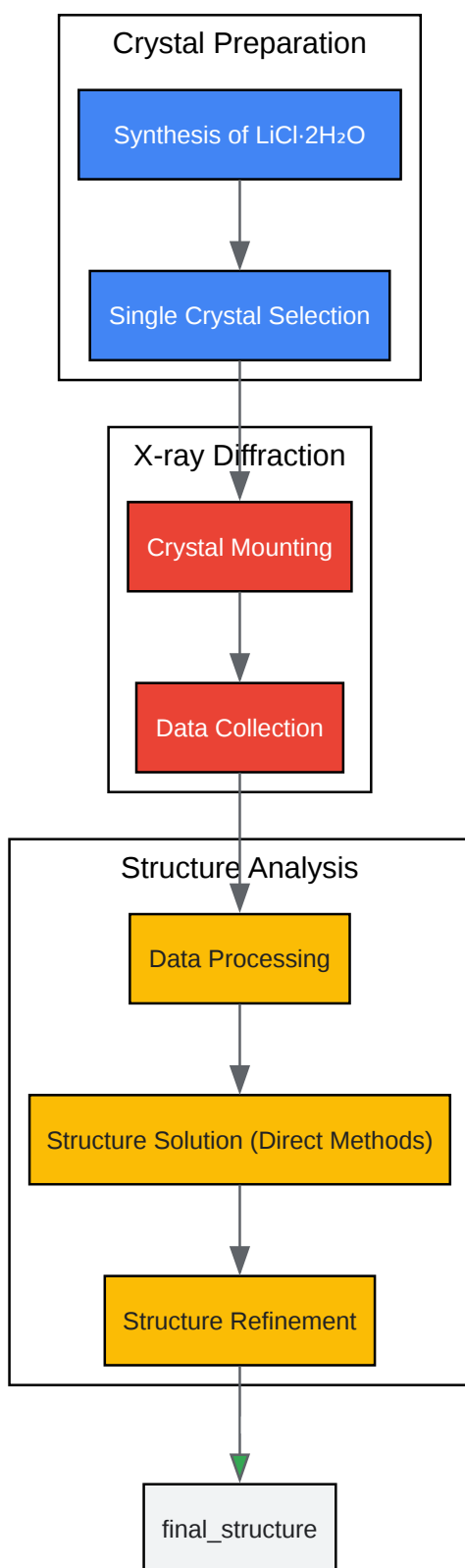
The collected diffraction data were processed to determine the unit cell parameters and space group. The crystal structure was solved using direct methods, which provided an initial model of

the atomic arrangement. This model was then refined using full-matrix least-squares techniques. The refinement process adjusted the atomic coordinates and displacement parameters to achieve the best possible agreement between the observed and calculated diffraction intensities. The positions of the hydrogen atoms were also located and refined.

Visualizations

Experimental Workflow for Crystal Structure Determination

The following diagram illustrates the logical flow of the experimental and computational steps involved in determining the crystal structure of lithium chloride dihydrate.



[Click to download full resolution via product page](#)

Experimental workflow for determining the crystal structure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Higher hydrates of lithium chloride, lithium bromide and lithium iodide - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Crystal Structure of Lithium Chloride Dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090770#crystal-structure-of-lithium-chloride-dihydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com